



Synthesis of Diaquabis(N-acetyl-β-alaninato)copper(II): Application Notes and Protocols

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Compound of Interest		
Compound Name:	Einecs 280-007-5	
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This document provides a detailed, step-by-step protocol for the synthesis of the copper complex Diaquabis(N-acetyl-β-alaninato)copper(II) (CAS Number: 82640-07-1). While the primary literature provides the foundation for this synthesis, this protocol is a representative procedure based on established methods for the preparation of similar copper(II)-amino acid complexes. This complex is of interest for its potential applications in various fields, including catalysis and as a model for copper-containing enzymes.

Overview of the Synthesis

The synthesis of Diaquabis(N-acetyl- β -alaninato)copper(II) involves the reaction of a soluble copper(II) salt with N-acetyl- β -alanine in an aqueous solution. The resulting complex is then isolated by crystallization. The reaction proceeds via the coordination of the deprotonated carboxylate group and the amide oxygen of the N-acetyl- β -alanine ligand to the copper(II) center. Two water molecules complete the coordination sphere of the copper ion, leading to the formation of the diaqua complex.

Experimental Protocol

This protocol outlines a general procedure for the synthesis of Diaquabis(N-acetyl-β-alaninato)copper(II).



2.1. Materials and Reagents

Reagent	Formula	Molar Mass (g/mol)	CAS Number	Notes
Copper(II) Acetate Monohydrate	Cu(CH₃COO)₂·H ₂O	199.65	6046-93-1	A high-purity grade is recommended.
N-acetyl-β- alanine	С₅Н9NОз	131.13	3025-95-4	
Deionized Water	H₂O	18.02	7732-18-5	For all solutions and washing steps.
Ethanol	C₂H5OH	46.07	64-17-5	For washing the final product.

2.2. Equipment

- Magnetic stirrer with heating plate
- Beakers and Erlenmeyer flasks
- Graduated cylinders
- Buchner funnel and filter paper
- Vacuum flask
- pH meter
- Spatulas and weighing balance
- 2.3. Step-by-Step Synthesis Procedure
- Preparation of Reactant Solutions:



- In a 100 mL beaker, dissolve 1.00 g (5.01 mmol) of copper(II) acetate monohydrate in 30 mL of deionized water with gentle heating and stirring until a clear blue solution is obtained.
- In a separate 50 mL beaker, dissolve 1.31 g (10.0 mmol) of N-acetyl-β-alanine in 20 mL of deionized water.

Reaction:

- Slowly add the N-acetyl-β-alanine solution to the copper(II) acetate solution while stirring continuously at room temperature.
- A color change from light blue to a deeper blue is typically observed upon addition.
- Continue stirring the reaction mixture for 1 hour at room temperature to ensure complete reaction.

Crystallization:

- Reduce the volume of the solution to approximately 20-25 mL by gentle heating (around 60-70 °C) on a hot plate.
- Cover the beaker with a watch glass and allow the solution to cool slowly to room temperature.
- For optimal crystal growth, the beaker can be placed in a refrigerator (4 °C) overnight.

Isolation and Purification:

- Collect the resulting blue crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold deionized water to remove any unreacted starting materials.
- Perform a final wash with a small amount of ethanol to facilitate drying.
- Dry the crystals in a desiccator over silica gel.



2.4. Characterization

The synthesized complex should be characterized to confirm its identity and purity. Typical characterization techniques include:

- Infrared (IR) Spectroscopy: To identify the coordination of the carboxylate and amide groups to the copper center.
- UV-Visible (UV-Vis) Spectroscopy: To determine the electronic properties of the copper(II) complex.
- Elemental Analysis: To confirm the empirical formula of the complex.
- X-ray Crystallography: To determine the single-crystal structure of the complex.

Data Presentation

Table 1: Physicochemical Properties of Diaguabis(N-acetyl-β-alaninato)copper(II)

Property	Value
Chemical Formula	C10H20CuN2O8
Molecular Weight	359.82 g/mol
Appearance	Blue crystals
Solubility	Soluble in water

Table 2: Representative Elemental Analysis Data

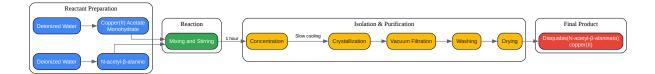
Element	Theoretical %	Found %
С	33.38	(e.g., 33.31)
Н	5.60	(e.g., 5.55)
N	7.79	(e.g., 7.72)
Cu	17.66	(e.g., 17.59)



Note: "Found %" values are representative and would be determined experimentally.

Diagrams

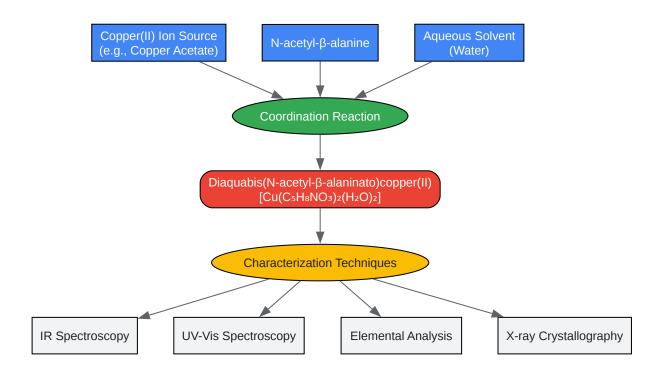
The following diagrams illustrate the synthesis workflow and the logical relationship of the components.



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Caption: Synthesis workflow for the copper complex.





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Caption: Logical relationship of synthesis components.

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